

The Discovery and Isolation of Batatasin III from Dendrobium scabringue: A Technical Guide

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Compound of Interest

Compound Name: *Batatasin III*

Cat. No.: B162252

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This technical guide provides an in-depth overview of the discovery and isolation of **Batatasin III**, a bioactive stilbenoid, from the orchid species *Dendrobium scabringue*. This document details the experimental protocols for extraction, purification, and characterization, presents quantitative data in a structured format, and includes visualizations of the experimental workflow.

Introduction

Batatasin III (3,3'-dihydroxy-5-methoxybibenzyl) is a stilbenoid compound found in various *Dendrobium* species, including *Dendrobium scabringue*.^{[1][2][3][4]} This compound has garnered significant interest within the scientific community due to its diverse pharmacological activities, which include anti-inflammatory, anticancer, and antinociceptive properties.^{[1][2][3]} This guide focuses on the technical aspects of isolating **Batatasin III** from its natural source, *Dendrobium scabringue*, providing a foundational methodology for further research and development.

Physicochemical Properties of Batatasin III

A comprehensive understanding of the physicochemical properties of **Batatasin III** is essential for its successful isolation and characterization.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O ₃	PubChem[5]
Molecular Weight	244.28 g/mol	PubChem[5]
IUPAC Name	3-[2-(3-hydroxyphenyl)ethyl]-5-methoxyphenol	PubChem[5]
CAS Number	56684-87-8	PubChem[5]
Physical Description	Solid	HMDB[5]
Melting Point	93.5 - 94.5 °C	HMDB[5]

Experimental Protocols for Isolation and Purification

The following protocols are based on established methodologies for the isolation of **Batatasin III** from plant sources. While specific details for *Dendrobium scabringue* are consolidated from available literature, the general procedure follows a standard phytochemical workflow.

Plant Material Collection and Preparation

- Collection: Whole plants of *Dendrobium scabringue* are collected.
- Drying: The plant material is air-dried in the shade to a constant weight.
- Pulverization: The dried plant material is ground into a coarse powder to increase the surface area for efficient extraction.

Extraction

- Solvent Maceration: The powdered plant material is macerated with methanol (MeOH) at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction.
- Filtration and Concentration: The methanolic extracts are combined, filtered, and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Chromatographic Purification

The crude extract is subjected to a series of chromatographic techniques to isolate **Batatasin III**.

- Silica Gel Column Chromatography:
 - The crude extract is adsorbed onto a small amount of silica gel and loaded onto a silica gel column.
 - The column is eluted with a gradient of solvents, typically starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate or acetone).
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC). Fractions with similar TLC profiles are pooled together.
- Sephadex LH-20 Column Chromatography:
 - Fractions enriched with **Batatasin III** are further purified on a Sephadex LH-20 column.
 - The column is typically eluted with methanol to separate compounds based on their molecular size and polarity.
- Preparative High-Performance Liquid Chromatography (HPLC):
 - For final purification, preparative HPLC is employed.
 - A C18 column is commonly used with a mobile phase consisting of a mixture of methanol and water.
 - The elution can be isocratic or a gradient, depending on the separation efficiency. The effluent is monitored by a UV detector, and the peak corresponding to **Batatasin III** is collected.

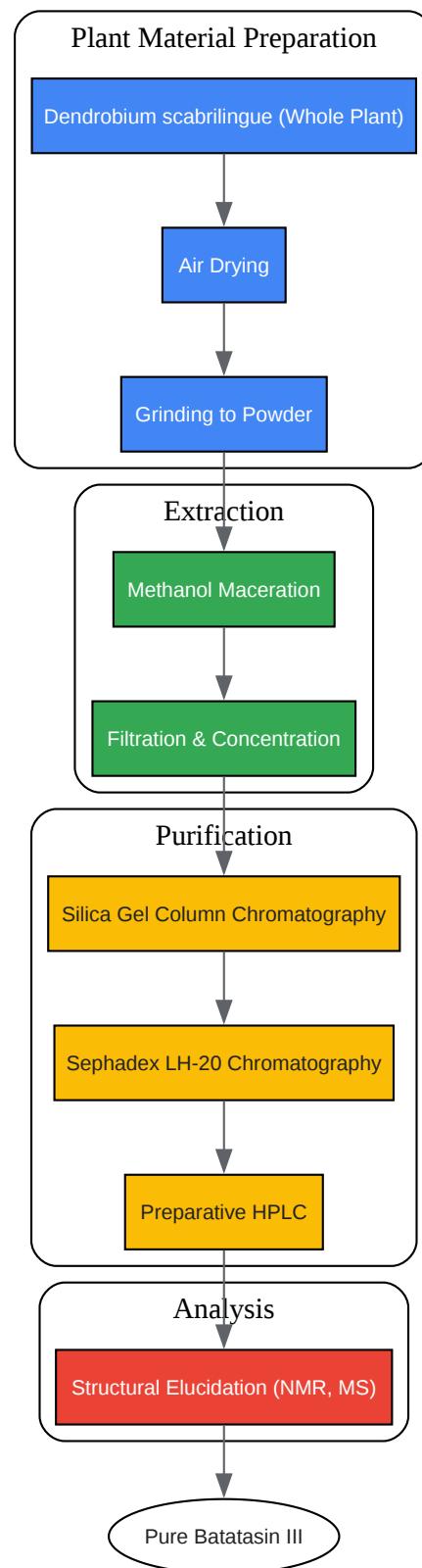
Structural Elucidation

The structure of the isolated **Batatasin III** is confirmed using various spectroscopic techniques.

Spectroscopic Data	Description
¹ H-NMR (Proton NMR)	Provides information about the number of different types of protons and their chemical environments.
¹³ C-NMR (Carbon-13 NMR)	Provides information about the number of different types of carbon atoms and their chemical environments.
Mass Spectrometry (MS)	Determines the molecular weight and elemental composition of the compound.

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key processes in the isolation and purification of **Batatasin III**.

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